

Application Note: Synthesis of N-(4-Acetylphenyl)piperidine-1-carboxamide

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Compound of Interest

Compound Name: *N*-(4-Acetylphenyl)piperidine-1-carboxamide

CAS No.: 651053-02-0

Cat. No.: B12613972

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Introduction & Chemical Strategy

The urea pharmacophore is a privileged scaffold in medicinal chemistry, serving as a critical hydrogen-bonding motif in kinase inhibitors, soluble epoxide hydrolase (SEH) inhibitors, and fatty acid amide hydrolase (FAAH) inhibitors. This protocol details the synthesis of **N-(4-acetylphenyl)piperidine-1-carboxamide**, a specific urea derivative formed by the coupling of an electron-deficient aryl isocyanate with a cyclic secondary amine.

Retrosynthetic Analysis

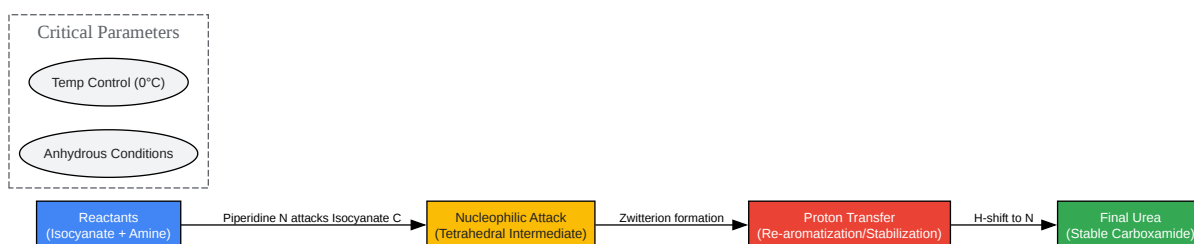
The most efficient disconnection for N,N-disubstituted-N'-monosubstituted ureas is the nucleophilic addition of a secondary amine to an isocyanate.

- Electrophile: 4-Acetylphenyl isocyanate (commercially available or generated in situ). The electron-withdrawing acetyl group at the para-position increases the electrophilicity of the isocyanate carbon, facilitating rapid reaction but also increasing sensitivity to moisture.
- Nucleophile: Piperidine.^{[1][2]} A strong, secondary aliphatic amine nucleophile.

Reaction Scheme

Mechanistic Pathway (Visualization)

The reaction proceeds via a concerted nucleophilic addition. The lone pair on the piperidine nitrogen attacks the central carbon of the isocyanate cumulene system. The resulting zwitterionic intermediate undergoes a rapid proton transfer (likely intermolecular or solvent-assisted) to form the stable urea linkage.



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Figure 1: Mechanistic pathway for the formation of the urea linkage. The reaction is driven by the nucleophilicity of piperidine and the electrophilicity of the isocyanate.

Experimental Protocol

Materials & Reagents Table

Reagent	MW (g/mol)	Equiv.[3][4]	Density (g/mL)	Role
4-Acetylphenyl isocyanate	161.16	1.0	N/A (Solid)	Electrophile
Piperidine	85.15	1.1	0.862	Nucleophile
Dichloromethane (DCM)	84.93	Solvent	1.33	Anhydrous Solvent
HCl (1M aq)	36.46	Wash	~1.0	Quench/Wash

Step-by-Step Procedure

1. Preparation of Reaction Vessel

- Flame-dry a 50 mL round-bottom flask (RBF) equipped with a magnetic stir bar.
- Purge with nitrogen or argon to ensure an inert atmosphere. Note: Isocyanates hydrolyze to anilines in the presence of moisture, which can then react with remaining isocyanate to form symmetrical diphenyl urea byproducts.

2. Solubilization of Electrophile

- Charge the RBF with 4-Acetylphenyl isocyanate (1.0 mmol, 161 mg).
- Add Anhydrous DCM (5.0 mL). Stir until fully dissolved.
- Cool the solution to 0°C using an ice-water bath.

3. Nucleophilic Addition

- Dilute Piperidine (1.1 mmol, 94 mg, ~109 μ L) in 1 mL of anhydrous DCM.
- Add the piperidine solution dropwise to the isocyanate solution over 5 minutes.
- Observation: A white precipitate may begin to form immediately (the urea product).
- Remove the ice bath and allow the reaction to warm to Room Temperature (RT).
- Stir at RT for 2–4 hours.

4. Reaction Monitoring

- Monitor by TLC (Mobile Phase: 50% EtOAc in Hexanes).
- Expectation: Disappearance of the isocyanate (high R_f) and appearance of a more polar urea spot (mid R_f).

5. Workup & Purification

- **Precipitation Method (Preferred):** If a heavy precipitate forms, filter the solid using a sintered glass funnel. Wash the cake with cold DCM (2 x 2 mL) and Hexanes (2 x 5 mL).
- **Extraction Method (If soluble):**
 - Dilute reaction mixture with DCM (20 mL).
 - Wash with 1M HCl (10 mL) to remove excess piperidine (protonates to water-soluble salt).
 - Wash with Saturated NaHCO₃ (10 mL) and Brine (10 mL).
 - Dry organic layer over anhydrous Na₂SO₄.
 - Filter and concentrate in vacuo.

6. Recrystallization (Optional)

- If the product purity is <95%, recrystallize from hot Ethanol or a Toluene/Hexane mixture.

Characterization & Data Analysis

Confirm the structure using ¹H NMR and Mass Spectrometry.

Technique	Expected Signal / Data	Structural Assignment
¹ H NMR (DMSO-d ₆)	δ 8.6–8.8 ppm (s, 1H)	NH (Urea proton)
δ 7.8–7.9 ppm (d, 2H)	Ar-H (Ortho to Acetyl)	
δ 7.5–7.6 ppm (d, 2H)	Ar-H (Ortho to Urea)	
δ 3.4–3.5 ppm (m, 4H)	Piperidine N-CH ₂	
δ 2.5 ppm (s, 3H)	Acetyl CH ₃	
δ 1.5–1.6 ppm (m, 6H)	Piperidine C-CH ₂ -C	
LC-MS (ESI+)	m/z = 247.1 [M+H] ⁺	Parent Ion

Troubleshooting & Optimization

Issue	Root Cause	Solution
Low Yield	Hydrolysis of isocyanate	Ensure strictly anhydrous DCM and glassware. Use fresh isocyanate.
Symmetrical Urea Byproduct	Moisture present	The isocyanate hydrolyzed to aniline, which reacted with another isocyanate. Purify via column chromatography (the byproduct is very non-polar).
Sticky Solid	Trapped solvent	Triturate the crude solid with Diethyl Ether or Hexanes to induce crystallization.
Incomplete Reaction	Isocyanate deactivation	If the isocyanate is old, it may have polymerized. Verify reagent quality or add 0.1 eq of DMAP as a catalyst (rarely needed for aliphatic amines).

Safety & Compliance

- Isocyanates: Potent respiratory sensitizers and irritants.^[5] Handle only in a functioning fume hood. Avoid inhalation.
- Piperidine: Toxic by inhalation and ingestion; flammable liquid. Causes severe skin burns and eye damage.
- Waste Disposal: Quench unreacted isocyanates with methanol before disposal. Dispose of halogenated solvents (DCM) in the appropriate waste stream.

References

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